

Physical constants of pure ethyl cyanoacetate

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Compound of Interest

Compound Name: Ethyl cyanoacetate

Cat. No.: B033245

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An In-depth Technical Guide to the Physical Constants of Pure **Ethyl Cyanoacetate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical constants of pure **ethyl cyanoacetate** (CAS No: 105-56-6). The information is compiled from various authenticated sources to ensure accuracy and reliability, which is critical for its application in research, chemical synthesis, and pharmaceutical development. This document includes a detailed summary of its physical properties, standardized experimental protocols for their determination, and logical diagrams to illustrate relationships and workflows.

Summary of Physical Constants

Ethyl cyanoacetate is a colorless to pale yellow liquid organic compound with a pleasant, aromatic odor.^{[1][2][3][4]} It is a versatile reagent in organic synthesis, primarily due to its active methylene group positioned between a cyano and an ester functionality.^[1] The following table summarizes its key physical constants.

Property	Value	Notes	Citations
Molecular Formula	C ₅ H ₇ NO ₂	[1][5][6]	
Molecular Weight	113.11 g/mol	[1][5][7][8]	
Melting Point	-22 °C to -22.5 °C	[1][5][7][8][9]	
Boiling Point	208-210 °C	At standard atmospheric pressure (760 mmHg).	[1][5][8][9][10]
Density	1.063 g/mL	At 25 °C.	[1][8][10][11][12]
1.0654 g/cm ³	At 20 °C.	[7]	
Refractive Index (n _D ²⁰)	1.4175 - 1.418	Measured at 20 °C using the sodium D-line.	[7][8][10][11][12]
Vapor Pressure	0.03 mmHg	At 20 °C (implied).	[7]
1 mm Hg	At 67.8 °C.	[11][12]	
1.3 hPa	At 68 °C.	[3][4]	
Flash Point	110 °C (230 °F)	Open cup method.	[3][7][13]
Vapor Density	3.9	Relative to air (Air = 1).	[7][11][12]
Solubility in Water	~20 g/L	At 20 °C. Limited solubility.	[1][10]
Solubility in Organic Solvents	Very soluble / Miscible	Soluble in ethanol, ether, acetone, and benzene.	[7][9][14]
Appearance	Colorless to pale yellow liquid	[1][14]	
Odor	Slight, pleasant, aromatic	[2][4][7]	

Chemical Structure and Reactivity

Ethyl cyanoacetate's utility in organic synthesis stems from the reactivity of the central methylene ($-\text{CH}_2$) group, which is activated by the adjacent electron-withdrawing cyano ($-\text{C}\equiv\text{N}$) and ester ($-\text{COOEt}$) groups. This dual activation makes the methylene protons acidic and easily removed by a base, forming a stable carbanion. This carbanion is a potent nucleophile, crucial for forming new carbon-carbon bonds. The compound is also susceptible to hydrolysis.

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